

stability and storage of p-Iodoclonidine hydrochloride solutions

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Compound of Interest

Compound Name: *p-Iodoclonidine hydrochloride*

Cat. No.: *B051112*

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Technical Support Center: p-Iodoclonidine Hydrochloride

Welcome to the technical support center for **p-Iodoclonidine hydrochloride**. This resource is designed for researchers, scientists, and drug development professionals, providing detailed guidance on the stability, storage, and handling of **p-Iodoclonidine hydrochloride** solutions.

Frequently Asked Questions (FAQs)

Q1: What is **p-Iodoclonidine hydrochloride**?

A1: **p-Iodoclonidine hydrochloride** is a research chemical that acts as a partial agonist for the α_2 -adrenergic receptor.^{[1][2][3]} The α_2 -adrenergic receptors are G-protein coupled receptors (GPCRs) that, when activated, typically inhibit adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP).^[3] Despite binding with high affinity ($K_i = 1.0$ nM), it only minimally inhibits adenylate cyclase.^{[1][2]} It is primarily used for research purposes and is not intended for human or veterinary diagnostic or therapeutic use.^{[4][5]}

Q2: How should I store the solid **p-Iodoclonidine hydrochloride** powder?

A2: The solid, crystalline form of **p-Iodoclonidine hydrochloride** is stable for at least four years when stored at -20°C .^{[2][4]} It is crucial to keep the container tightly sealed in a dry, well-ventilated area and protected from light.^{[6][7]}

Q3: My aqueous solution appears cloudy or has formed a precipitate. What happened and what should I do?

A3: Cloudiness or precipitation can occur for several reasons:

- **Exceeded Solubility:** The concentration of **p-Iodoclonidine hydrochloride** may have exceeded its solubility limit in the chosen aqueous buffer.
- **Low Temperature:** If the solution was stored at a low temperature (e.g., 4°C), the compound might precipitate out of the solution.
- **Degradation:** While less common for short-term storage, precipitation could be a sign of degradation, especially if the solution is old or was not stored properly.
- **pH Shift:** A change in the pH of your buffer could affect the solubility of the compound.

Troubleshooting Steps:

- Gently warm the solution to 37°C to see if the precipitate redissolves.
- Confirm that the concentration is within the known solubility limits for your specific buffer (e.g., approx. 5 mg/mL in PBS, pH 7.2).[\[1\]](#)[\[4\]](#)
- If the issue persists, it is recommended to discard the solution and prepare a fresh one, paying close attention to the preparation protocol.

Q4: How long can I store solutions of **p-Iodoclonidine hydrochloride**?

A4: For aqueous solutions, it is strongly recommended not to store them for more than one day. [\[4\]](#) For optimal results and to avoid potential degradation or contamination, prepare aqueous solutions fresh before each experiment. Stock solutions in anhydrous organic solvents like DMSO or ethanol are more stable but should still be stored at -20°C and protected from moisture.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Inconsistent experimental results	Solution degradation; Improper storage; Inaccurate concentration.	Prepare a fresh aqueous solution before each experiment.[4] Verify the accuracy of your stock solution concentration. Ensure the solid compound has been stored correctly at -20°C.[2]
Difficulty dissolving the compound	Incorrect solvent; Exceeded solubility limit.	Verify you are using an appropriate solvent (see Table 2).[4] Ensure the solvent is of high purity. If making a stock, try purging the solvent with an inert gas.[4] For aqueous solutions, check that the pH is compatible (e.g., PBS at pH 7.2).[1]
Precipitate forms after adding to media	Buffer incompatibility; "Salting out" effect.	Ensure the final concentration of any organic solvent from the stock solution is minimal in your final experimental medium.[4] Perform a small-scale test to check for compatibility with your specific cell culture media or assay buffer before the main experiment.

Quantitative Data Summary

Table 1: Physical and Chemical Properties of **p-Iodoclonidine Hydrochloride**

Property	Value	Source(s)
CAS Number	108294-57-1	[1] [2] [4]
Molecular Formula	C ₉ H ₈ Cl ₂ IN ₃ • HCl	[1] [2] [4]
Formula Weight	392.5 g/mol	[1] [2] [4]
Appearance	Crystalline solid	[1] [2] [4]
Purity	≥98%	[1] [2] [4]

Table 2: Solubility Data

Solvent	Approximate Solubility	Source(s)
PBS (pH 7.2)	5 mg/mL	[1] [2] [4]
DMSO	1 mg/mL	[1] [2] [4]
Ethanol	1 mg/mL	[1] [2] [4]
DMF	0.25 mg/mL	[1] [2] [4]

Table 3: Storage and Stability Summary

Form	Storage Temperature	Stability	Recommendations	Source(s)
Solid	-20°C	≥ 4 years	Keep tightly sealed, dry, and protected from light.	[2][4]
Aqueous Solution	4°C or -20°C	Not recommended	Prepare fresh; do not store for more than one day.	[4]
Organic Stock	-20°C	Not specified; better than aqueous	Use anhydrous solvents. Purge with inert gas. Keep tightly sealed to prevent moisture absorption.	[4]

Experimental Protocols

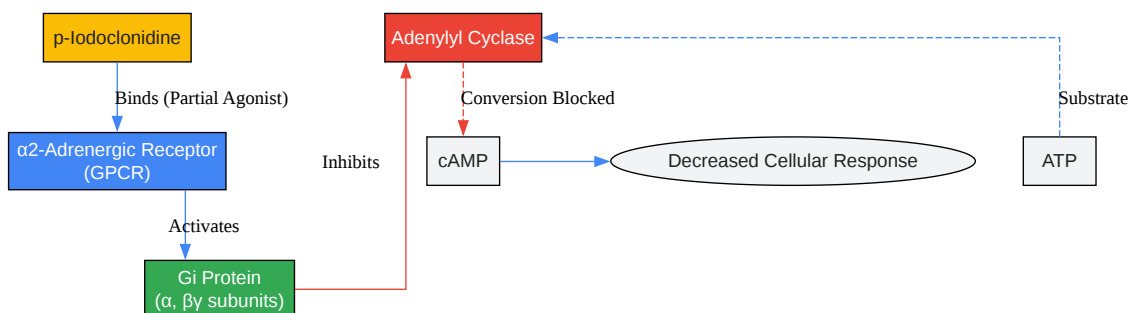
Protocol 1: Preparation of a Stock Solution (e.g., 1 mg/mL in DMSO)

- **Acclimation:** Allow the vial of solid **p-Iodoclonidine hydrochloride** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** In a well-ventilated area and using appropriate personal protective equipment (PPE), accurately weigh the desired amount of the compound.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the solid. For example, add 1 mL of DMSO to 1 mg of the solid to create a 1 mg/mL stock solution.
- **Dissolution:** Vortex or sonicate the solution gently until the solid is completely dissolved.
- **Storage:** Store the stock solution in a tightly sealed vial at -20°C.

Protocol 2: Preparation of a Working Aqueous Solution

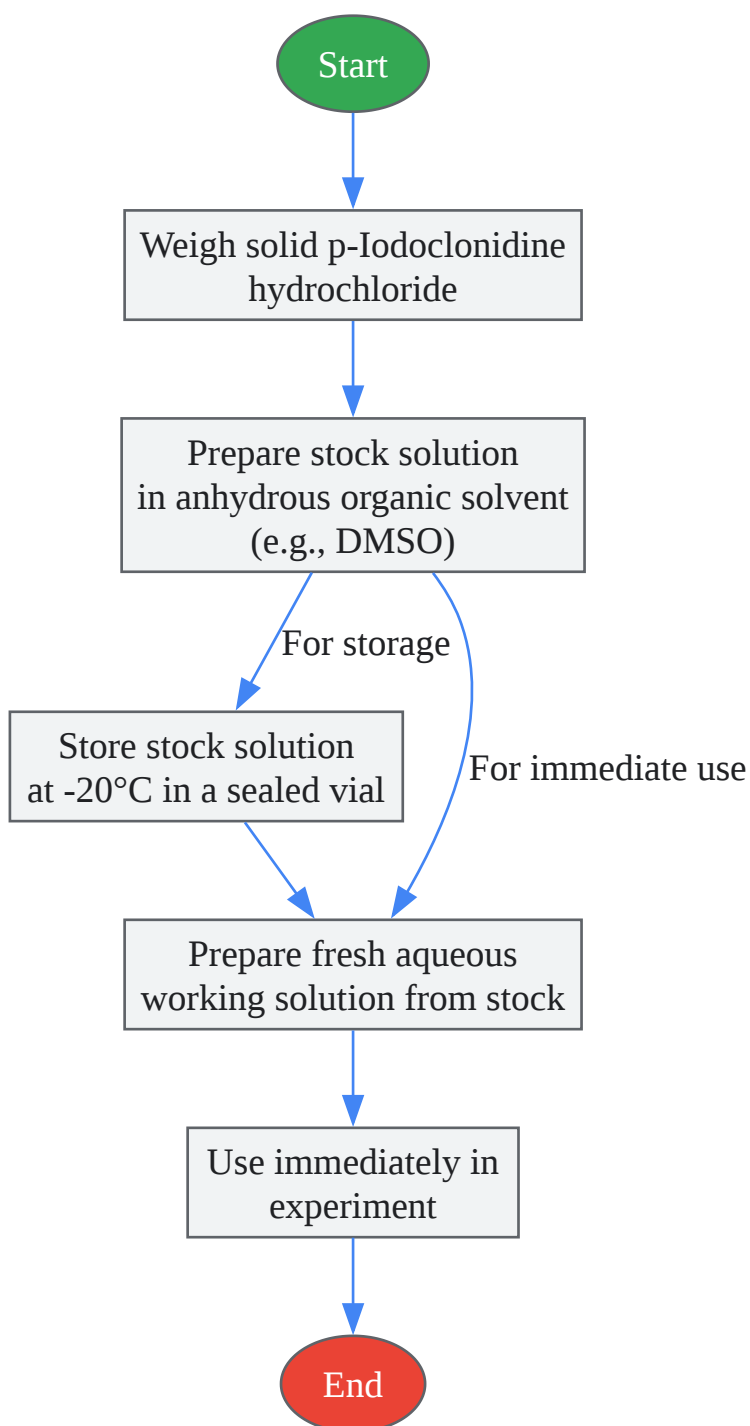
- Thaw Stock: Thaw your organic stock solution and bring it to room temperature.
- Dilution: Perform serial dilutions of the stock solution into your desired aqueous buffer (e.g., PBS, pH 7.2) to achieve the final working concentration.
- Mixing: Ensure the solution is thoroughly mixed by gentle vortexing.
- Usage: Use the freshly prepared aqueous solution immediately for your experiments. It is not recommended to store the aqueous solution for more than one day.[4]

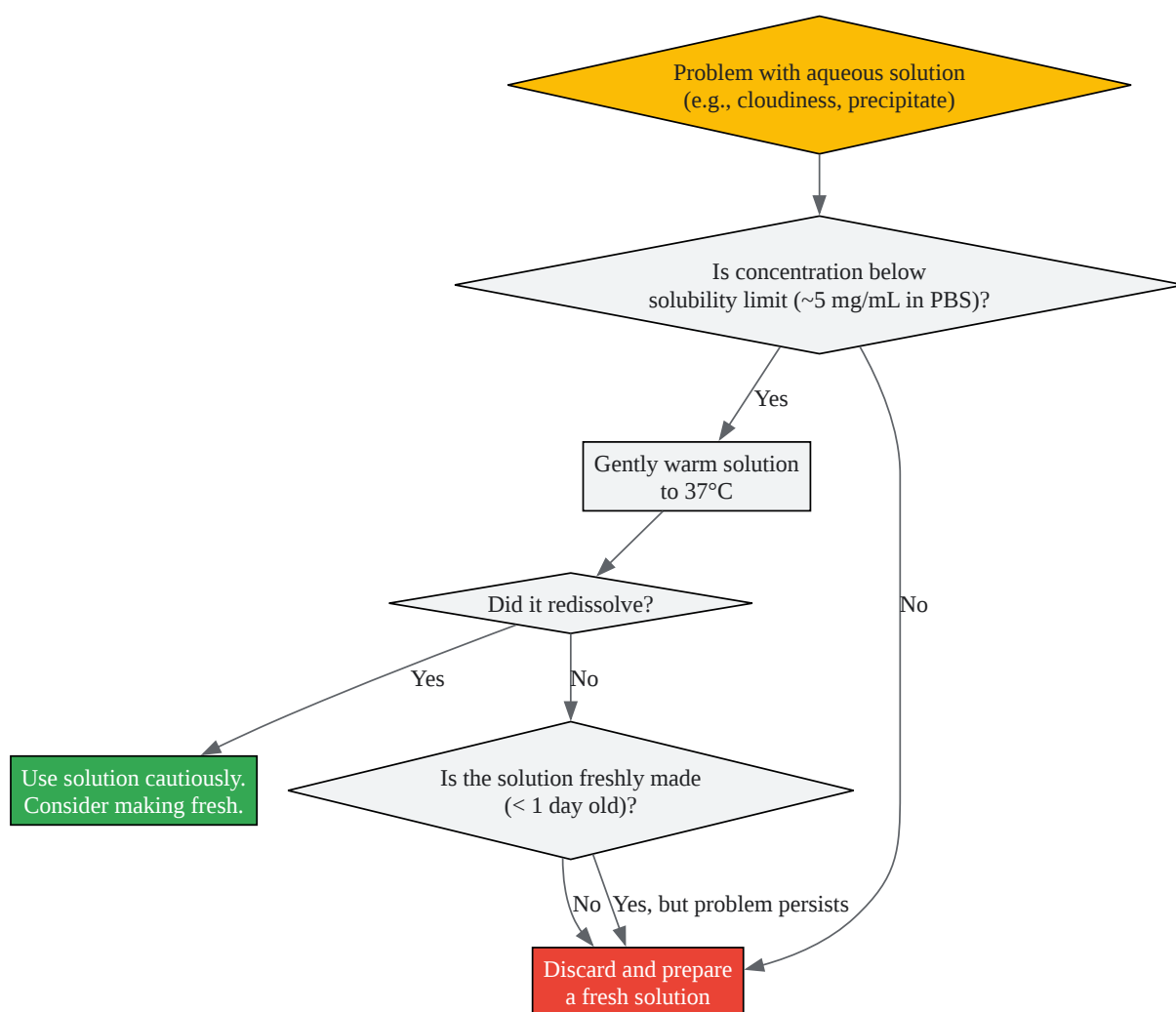
Visualizations



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Caption: Signaling pathway of **p-Iodoclonidine hydrochloride**.





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References

- 1. p-iodo-Clonidine (hydrochloride) | CAS 108294-57-1 | Cayman Chemical | Biomol.com [biomol.com]
- 2. caymanchem.com [caymanchem.com]
- 3. apexbt.com [apexbt.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. spectrumchemical.com [spectrumchemical.com]
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